

(E/Z)-BML264 dosage and administration in mouse models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E/Z)-BML264

Cat. No.: B149635

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Unable to Identify Compound (E/Z)-BML264

Initial searches for the compound "(E/Z)-BML264" or "BML-264" have not yielded any specific information related to its use, dosage, or administration in mouse models. The provided name does not correspond to a readily identifiable research compound in publicly available scientific literature or databases.

This prevents the creation of the requested detailed Application Notes and Protocols, as no data on its mechanism of action, experimental use, or established protocols could be located. It is possible that "(E/Z)-BML264" may be an internal, non-standard, or incorrect designation for a research molecule.

During the search, information was found on similarly named compounds, specifically BCD-264 and MGK-264. It is conceivable that the requested compound name may be a typographical error.

- BCD-264 is described as a targeted therapy in oncology, acting as a receptor tyrosine kinase inhibitor. It has been investigated in preclinical animal models for its potential to inhibit tumor growth.[1]
- MGK-264 is identified as an insecticidal synergist that has been studied in rats for its mode of action related to thyroid gland follicular cell tumors.[2]

To proceed with this request, a correct and standard name for the compound of interest is required. Researchers, scientists, and drug development professionals are advised to verify the chemical name and any associated identifiers (such as CAS number or IUPAC name) before consulting literature or planning experiments.

Without accurate identification of the compound, it is not possible to provide the requested data tables, experimental protocols, or visualizations of signaling pathways and workflows. We recommend clarifying the compound's identity to enable a comprehensive and accurate response.

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References

- 1. What is BCD-264 used for? [synapse.patsnap.com]
- 2. Mode of action analysis for rat thyroid gland follicular cell tumor formation by MGK-264 and human relevance - PubMed [pubmed.ncbi.nlm.nih.gov]
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